

Solubility characteristics of 1,1-Dichloro-1-nitropropane in organic solvents

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Compound of Interest

Compound Name: 1,1-Dichloro-1-nitropropane

Cat. No.: B15497074

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An In-Depth Technical Guide on the Solubility Characteristics of **1,1-Dichloro-1-nitropropane** in Organic Solvents

Introduction

1,1-Dichloro-1-nitropropane is a halogenated nitroalkane with the chemical formula $C_3H_5Cl_2NO_2$. An understanding of its solubility in various organic solvents is fundamental for its application in chemical synthesis, purification processes, and formulation development within the pharmaceutical and chemical industries. This technical guide provides a comprehensive overview of the available solubility data for **1,1-Dichloro-1-nitropropane**, alongside detailed experimental protocols for its determination.

Physicochemical Properties

A summary of the key physicochemical properties of **1,1-Dichloro-1-nitropropane** is presented below.

Property	Value
Molecular Formula	C ₃ H ₅ Cl ₂ NO ₂
Molecular Weight	158.00 g/mol
Appearance	Colorless liquid[1]
Boiling Point	124 °C[1]
Density	1.426 g/cm ³ (at 20 °C)[1]
Water Solubility	3 g/L[1]

Solubility Characteristics

Quantitative Solubility Data

Quantitative solubility data for **1,1-Dichloro-1-nitropropane** in organic solvents is not extensively reported in readily available scientific literature. The table below summarizes the known quantitative solubility value in water.

Solvent	Temperature	Solubility
Water	20 °C	3 g/L[1]

Qualitative Solubility in Organic Solvents

Based on the general principle of "like dissolves like," and qualitative data for structurally similar compounds like 1-chloro-1-nitropropane, **1,1-Dichloro-1-nitropropane** is expected to be soluble in polar organic solvents.

Solvent	Qualitative Solubility
Ethanol	Soluble
Diethyl Ether	Soluble

It is important to note that for precise applications, experimental determination of solubility in these solvents is highly recommended.

Experimental Protocols for Solubility Determination

For researchers and scientists requiring precise solubility data, the following experimental methodologies are recommended.

Isothermal Shake-Flask Method

This method is considered the gold standard for determining the equilibrium solubility of a compound in a solvent.

4.1.1. Materials and Apparatus

- **1,1-Dichloro-1-nitropropane** (high purity)
- Organic solvents (analytical grade)
- Analytical balance (readability ± 0.1 mg)
- Thermostatic shaker bath with precise temperature control (± 0.1 °C)
- Sealed vials (e.g., amber glass vials with PTFE-lined caps)
- Syringe filters (e.g., $0.22\ \mu\text{m}$)
- Volumetric flasks and pipettes
- A suitable analytical instrument for quantification, such as a Gas Chromatograph with a Flame Ionization Detector (GC-FID) or a High-Performance Liquid Chromatograph (HPLC) with a UV detector.

4.1.2. Procedure

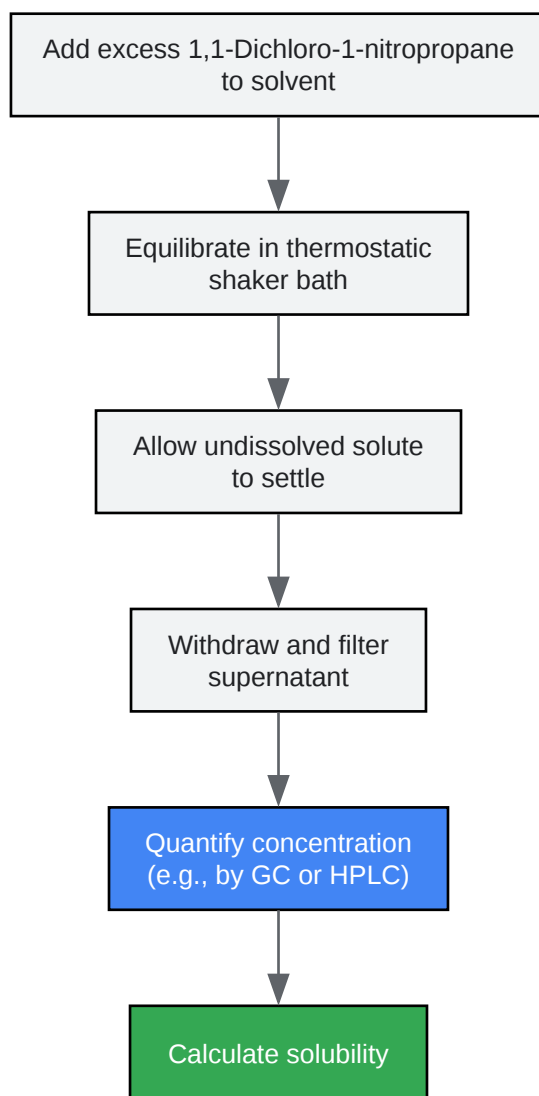
- An excess amount of **1,1-Dichloro-1-nitropropane** is added to a known volume of the selected organic solvent in a sealed vial.
- The vials are placed in the thermostatic shaker bath and agitated at a constant temperature for a sufficient duration (typically 24-72 hours) to ensure that equilibrium is reached.

- After the equilibration period, the agitation is stopped, and the vials are allowed to stand in the thermostatic bath for at least 4 hours to allow for the sedimentation of the undissolved solid.
- A sample of the clear supernatant is carefully withdrawn using a syringe and immediately filtered through a syringe filter into a pre-weighed container.
- The collected filtrate is then accurately weighed and subsequently diluted with the same solvent to a concentration within the calibrated range of the analytical instrument.
- The concentration of **1,1-Dichloro-1-nitropropane** in the diluted solution is determined using the calibrated analytical method.
- The solubility is then calculated, taking into account the dilution factor, and is typically expressed in units of g/100 mL or moles per liter.

Visualizations

Experimental Workflow for Solubility Determination

The following diagram outlines the key steps in the experimental determination of solubility using the isothermal shake-flask method.

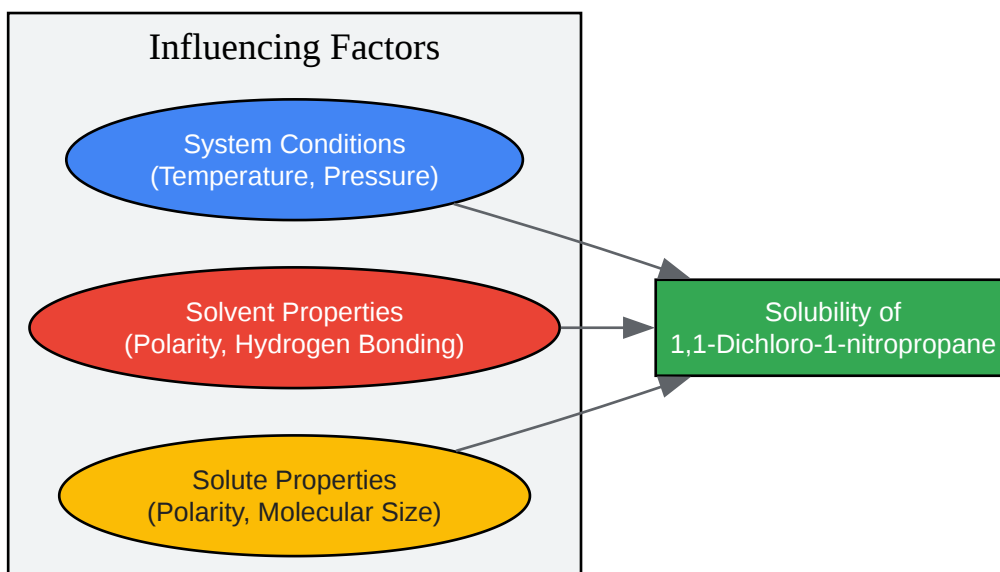


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Caption: A typical experimental workflow for solubility determination.

Logical Relationship of Factors Influencing Solubility

The solubility of a compound is influenced by a combination of factors related to the solute, the solvent, and the experimental conditions.



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Caption: Key factors influencing the solubility of a compound.

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References

- 1. 1,1-Dichloro-1-nitropropane [microkat.gr]
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